

Technical Guide: clasto-Lactacystin -Lactone (Omuralide) Function & Application

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Compound of Interest

Compound Name: *clasto-lactacystin beta-lactone*

Cat. No.: *B1219961*

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Part 1: Executive Summary

clasto-Lactacystin ngcontent-ng-c1989010908="" _ngghost-ng-c2193002942="" class="inline ng-star-inserted">

-lactone (Omuralide) is a potent, irreversible, and highly selective inhibitor of the 20S proteasome. Originally derived from the microbial metabolite lactacystin (*Streptomyces* sp.), Omuralide represents the biologically active "warhead" responsible for proteasome inactivation.

Unlike peptide-aldehyde inhibitors (e.g., MG132), which reversibly inhibit multiple serine proteases (including calpains and cathepsins), Omuralide exhibits exquisite specificity for the threonine N-terminal active sites of the proteasome. This guide details the mechanistic basis of this inhibition, the critical kinetics of lactacystin-to-omuralide conversion, and validated protocols for its use in dissecting the Ubiquitin-Proteasome System (UPS).

Part 2: Chemical Biology & Mechanism of Action

The "Prodrug" Mechanism: Lactacystin vs. Omuralide

A common experimental error is treating lactacystin and Omuralide as interchangeable in all contexts. They are not.

- Lactacystin: A thioester "prodrug" precursor. It is chemically stable at acidic pH but biologically inactive in its native form. In neutral or slightly alkaline aqueous solutions (pH > 7.0), it undergoes spontaneous cyclization to form the active

-lactone.

- Omuralide (clasto-lactacystin): The active species. It is more cell-permeable than lactacystin and reacts immediately with the proteasome.

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Critical Implication: In cell-free assays (purified enzyme), you must use Omuralide. If you use Lactacystin, you must pre-incubate it at pH 8.0 to generate the active species, otherwise, inhibition will be delayed or absent.

The Suicide Inhibition Mechanism

Omuralide functions as a "suicide substrate." The mechanism involves a specific nucleophilic attack by the N-terminal Threonine (Thr1) of the proteasome

-subunits on the carbonyl carbon of the inhibitor's

-lactone ring.

- Recognition: The proteasome recognizes the hydrophobic core of Omuralide.
- Attack: The hydroxyl group of Thr1 attacks the
-lactone carbonyl.
- Acylation: The ring opens, forming a stable, covalent ester bond (acyl-enzyme intermediate).
- Inactivation: The modified Threonine can no longer perform nucleophilic attack on peptide bonds, permanently disabling the proteolytic site.

Subunit Selectivity

The 20S proteasome contains three catalytic subunits. Omuralide inhibits them with distinct potencies:

Subunit	Activity Type	Inhibition Potency (IC50)	Kinetics
5	Chymotrypsin-like (CT-L)	High (~47 nM)	Rapid, primary target.
2	Trypsin-like (T-L)	Moderate	Slower rate of inactivation.[3]
1	Caspase-like (C-L)	Moderate/Low	Requires higher concentrations or longer exposure.

Part 3: Visualization of Pathway & Workflow

Mechanism of Activation and Inhibition

The following diagram illustrates the conversion of Lactacystin to Omuralide and the subsequent irreversible binding to the proteasome.

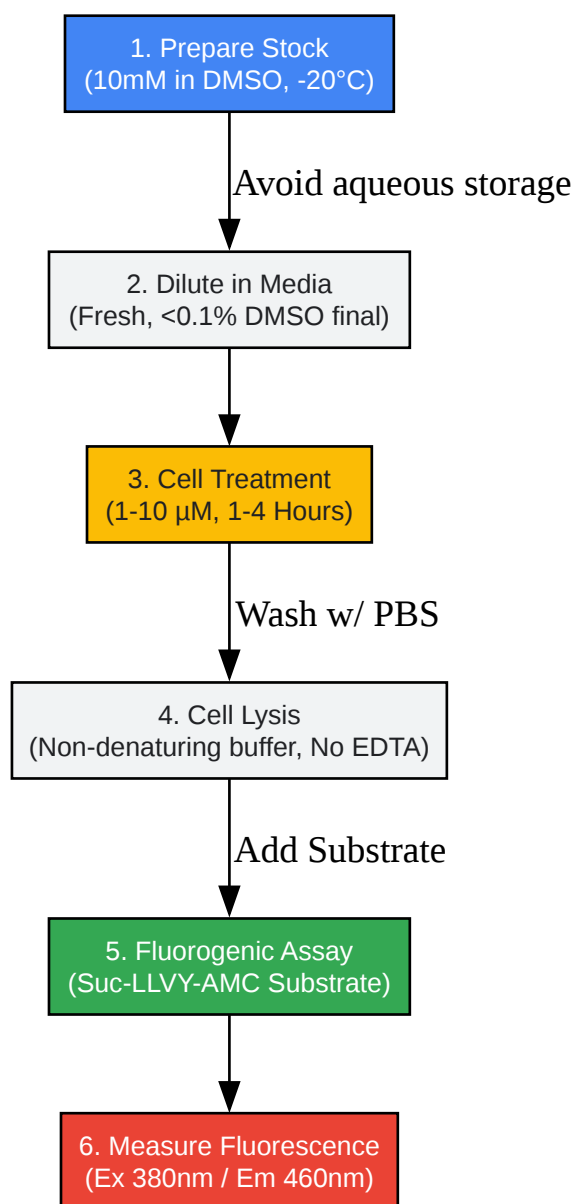


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Caption: Figure 1. The activation pathway of Lactacystin to Omuralide and the subsequent covalent modification of the 20S proteasome active site.

Experimental Workflow: Cell-Based Inhibition Assay

Standard workflow for assessing proteasome inhibition in cultured cells.



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Caption: Figure 2. Step-by-step experimental workflow for treating cells with Omuralide and quantifying proteasome activity.

Part 4: Experimental Application Guide

Preparation and Storage (Crucial)

Omuralide is chemically reactive. Improper handling is the #1 cause of experimental failure.

- Solvent: Dimethyl sulfoxide (DMSO).[\[4\]](#)[\[5\]](#)

- Stock Concentration: 5 mM to 10 mM.
- Storage: Aliquot immediately into single-use vials. Store at -20°C.
- Stability:
 - In DMSO: Stable for months at -20°C.
 - In Water/Media: Unstable. The γ -lactone ring hydrolyzes (opens) spontaneously in water, rendering the molecule inactive.
 - Rule: Add Omuralide to cell culture media immediately before adding to cells. Do not create "working stocks" in aqueous buffers.

Validated Protocol: In Vivo (Cell Culture) Inhibition

Objective: Induce proteasome inhibition to observe accumulation of ubiquitinated proteins or cell cycle arrest.

- Seeding: Seed cells (e.g., HeLa, HEK293) to reach 70-80% confluency.
- Treatment:
 - Thaw Omuralide stock (10 mM in DMSO).
 - Dilute directly into warm culture media to a final concentration of 1 μ M to 10 μ M.
 - Control: Treat parallel wells with DMSO vehicle only (final concentration < 0.1%).
- Incubation: Incubate for 1 to 4 hours.
 - Note: Unlike MG132 (reversible), Omuralide is irreversible. Short pulses (1 hr) are often sufficient to knock out activity, though biological effects (apoptosis) may take 12-24 hours to manifest.
- Harvest:
 - Wash cells 2x with cold PBS.

- Lyse in RIPA buffer (for Western Blot) or specialized Proteasome Activity Buffer (for enzymatic assays).

Validated Protocol: In Vitro (Purified Enzyme)

Objective: Determine IC₅₀ or kinetic constants.

- Enzyme: Purified 20S Proteasome (human or rabbit).
- Substrate: Suc-LLVY-AMC (Fluorogenic substrate for 5 activity).
- Buffer: 20 mM HEPES (pH 7.5), 0.5 mM EDTA, 0.05% SDS.
- Procedure:
 - Incubate Enzyme + Omuralide (various conc.) for 30 mins at 37°C.
 - Add Suc-LLVY-AMC (50 µM).
 - Measure fluorescence kinetics (Ex: 380nm / Em: 460nm).
 - Result: Activity should decrease in a dose-dependent manner.

Part 5: Troubleshooting & Controls

Issue	Probable Cause	Solution
No Inhibition Observed	Hydrolysis of Beta-lactone	Did you store diluted Omuralide in water? Make fresh dilutions in media immediately before use.
High Toxicity (Non-specific)	Off-target effects	Verify concentration. >20 μ M may affect other hydrolases. Use 1-5 μ M for specificity.
Inconsistent IC50	Lactacystin vs. Omuralide confusion	Ensure you are using clasto-lactacystin -lactone. If using Lactacystin, did you allow conversion time?
Precipitation	High concentration in aqueous media	Omuralide has limited solubility in water. Keep final DMSO conc. at 0.1%.

Part 6: References

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